

Solubility Profile of 3-Bromo-4-methoxybenzenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzenesulfonyl chloride

Cat. No.: B1274384

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Bromo-4-methoxybenzenesulfonyl chloride** in various organic solvents. Due to the limited availability of specific quantitative solubility data in public literature, this guide combines qualitative information derived from synthetic procedures with established methodologies for solubility determination. This document is intended to serve as a foundational resource for laboratory work involving this compound.

Introduction

3-Bromo-4-methoxybenzenesulfonyl chloride is a sulfonyl chloride derivative that serves as a key intermediate in the synthesis of various organic compounds, including sulfonamides, which are of significant interest in medicinal chemistry. Understanding its solubility in different organic solvents is crucial for reaction setup, purification processes such as recrystallization, and analytical method development.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-4-methoxybenzenesulfonyl chloride** is presented in the table below.

| Property | Value | Reference |
|---------------------------|--|---|
| CAS Number | 23094-96-4 | [1] [2] |
| Molecular Formula | C ₇ H ₆ BrClO ₃ S | [3] |
| Molecular Weight | 285.54 g/mol | [3] |
| Appearance | Off-white to pink solid | [4] |
| Melting Point | 83-88 °C | [2] [4] |
| Boiling Point (Predicted) | 366.0 ± 27.0 °C | [4] |
| Density (Predicted) | 1.717 ± 0.06 g/cm ³ | [4] |

Solubility Data

Exhaustive searches of scientific databases and literature did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **3-Bromo-4-methoxybenzenesulfonyl chloride** in organic solvents. However, qualitative solubility can be inferred from documented synthetic procedures.

Qualitative Solubility Summary

The following table summarizes the qualitative solubility of **3-Bromo-4-methoxybenzenesulfonyl chloride** in various organic solvents based on its use in chemical syntheses and the general solubility characteristics of related compounds like benzenesulfonyl chloride.

| Solvent | Qualitative Solubility | Rationale / Source |
|--|---------------------------------------|--|
| Chloroform (CHCl ₃) | Soluble | Used as a solvent during the synthesis of the compound.[1][3] |
| Dichloromethane (CH ₂ Cl ₂) | Soluble | Used as a solvent for reactions involving the compound.[1][3] |
| Ethyl Acetate / Hexane Mixture | Soluble (in hot solvent) | Used as a solvent system for recrystallization of a derivative, implying solubility of the parent compound at elevated temperatures.[1][3] |
| Polar Aprotic Solvents (e.g., Acetone, Acetonitrile) | Likely Soluble | Benzenesulfonyl chloride, a related compound, is soluble in these types of solvents.[5] |
| Alcohols (e.g., Ethanol, Methanol) | Likely Soluble | Benzenesulfonyl chloride is soluble in alcohols.[5] |
| Ethers (e.g., Diethyl Ether) | Likely Soluble | Benzenesulfonyl chloride is soluble in diethyl ether.[5] |
| Non-polar Solvents (e.g., Hexane) | Likely Sparingly Soluble to Insoluble | Used as an anti-solvent in recrystallization, suggesting low solubility at room temperature.[1][3] |
| Water | Insoluble and Reactive | Sulfonyl chlorides are generally insoluble in and react with water. Benzenesulfonyl chloride is insoluble in cold water.[5][6] |

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following general experimental protocol for the isothermal shake-flask method is recommended.

Materials

- **3-Bromo-4-methoxybenzenesulfonyl chloride** (analytical grade)
- Selected organic solvents (HPLC grade or equivalent)
- Analytical balance
- Scintillation vials or sealed flasks
- Constant temperature shaker bath or incubator
- Syringe filters (PTFE or other solvent-compatible membrane)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Bromo-4-methoxybenzenesulfonyl chloride** to a series of vials, each containing a known volume of a different organic solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient time to reach equilibrium (typically 24-72 hours). A preliminary kinetic study can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
 - Dilute the filtered solution to a known volume with the same solvent.
- Quantification:
 - Prepare a series of standard solutions of **3-Bromo-4-methoxybenzenesulfonyl chloride** of known concentrations in the respective solvents.
 - Analyze the standard solutions and the diluted sample solutions using a validated analytical method (e.g., HPLC or GC).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of the solute in the diluted sample solution from the calibration curve.
 - Calculation of Solubility:
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor.
 - Express the solubility in desired units, such as g/100 mL or mol/L.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-Bromo-4-methoxybenzenesulfonyl chloride** from 2-bromoanisole.[\[1\]](#)[\[3\]](#)

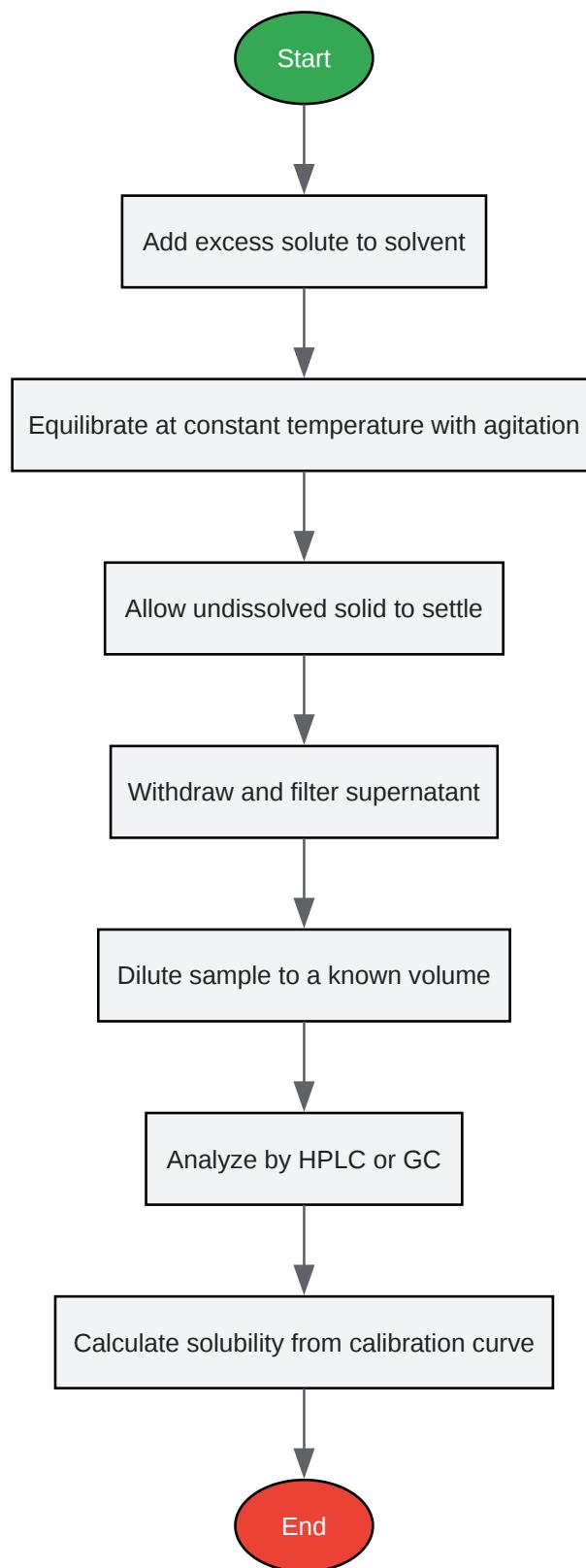


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Caption: Synthesis of **3-Bromo-4-methoxybenzenesulfonyl chloride**.

Solubility Determination Workflow

The diagram below outlines the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

Conclusion

While quantitative solubility data for **3-Bromo-4-methoxybenzenesulfonyl chloride** in organic solvents is not readily available in the public domain, qualitative assessments indicate its solubility in chlorinated solvents and likely in other polar organic solvents. For applications requiring precise solubility values, the experimental protocol provided in this guide can be employed. The provided workflows for synthesis and solubility determination offer a clear visual guide for laboratory procedures involving this compound. Further experimental studies are encouraged to establish a quantitative solubility profile for this important synthetic intermediate.

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- To cite this document: BenchChem. [Solubility Profile of 3-Bromo-4-methoxybenzenesulfonyl Chloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1274384#solubility-of-3-bromo-4-methoxybenzenesulfonyl-chloride-in-organic-solvents>

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